

# 1-Phenyl-1,3,3-trimethylindan: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: **1-Phenyl-1,3,3-trimethylindan**

Cat. No.: **B1294448**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Phenyl-1,3,3-trimethylindan**, a substituted indane derivative, is a compound with established applications in the fragrance industry and as a chemical intermediate. While its primary uses are not in the pharmaceutical domain, the indane scaffold itself is a privileged structure in medicinal chemistry, forming the core of several approved drugs and biologically active molecules.<sup>[1][2][3][4]</sup> This technical guide provides a comprehensive review of the known chemical and physical properties, synthesis, and safety information for **1-Phenyl-1,3,3-trimethylindan**. It also contextualizes the compound within the broader landscape of biologically active indane derivatives, offering a resource for researchers and drug development professionals who may be interested in this chemical class. It is important to note that publicly available information on the specific biological activities, metabolic pathways, and detailed toxicology of **1-Phenyl-1,3,3-trimethylindan** is limited.

## Chemical and Physical Properties

A summary of the key physicochemical properties of **1-Phenyl-1,3,3-trimethylindan** is presented in Table 1. This data has been aggregated from various chemical suppliers and databases.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 3910-35-8  | [5]       |
| Molecular Formula | C <sub>18</sub> H <sub>20</sub>                        | [5]       |
| Molecular Weight  | 236.35 g/mol   | [5]       |
| IUPAC Name        | 1,1,3-trimethyl-3-phenyl-2,3-dihydro-1H-indene         | [2]       |
| Synonyms          | 1-Phenyl-1,3,3-trimethylindan,<br>Phenyltrimethylindan | [2][4]    |
| Appearance        | White to light yellow<br>solid/powder/crystal          | [4]       |
| Melting Point     | 52-53 °C   | [6][7]    |
| Boiling Point     | 308-309 °C at 760 mmHg                                 | [6][7]    |
| Density           | 0.986 g/cm <sup>3</sup>                                | [2]       |
| Solubility        | Soluble in alcohol; Insoluble in<br>water              | [6]       |
| logP (o/w)        | 5.715 (estimated)                                      | [6]       |

## Synthesis of 1-Phenyl-1,3,3-trimethylindan

The primary synthetic route to **1-Phenyl-1,3,3-trimethylindan** is the acid-catalyzed dimerization of  $\alpha$ -methylstyrene.[7] Detailed experimental protocols have been reported in the scientific literature.

## Experimental Protocol: Acid-Catalyzed Dimerization of $\alpha$ -Methylstyrene

This protocol is based on a method described in a crystallographic study of the compound.[7]

Reagents and Equipment:

- $\alpha$ -Methylstyrene

- Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Water ( $\text{H}_2\text{O}$ )
- Methanol (for recrystallization)
- 500 ml round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Standard glassware for extraction and filtration

#### Procedure:

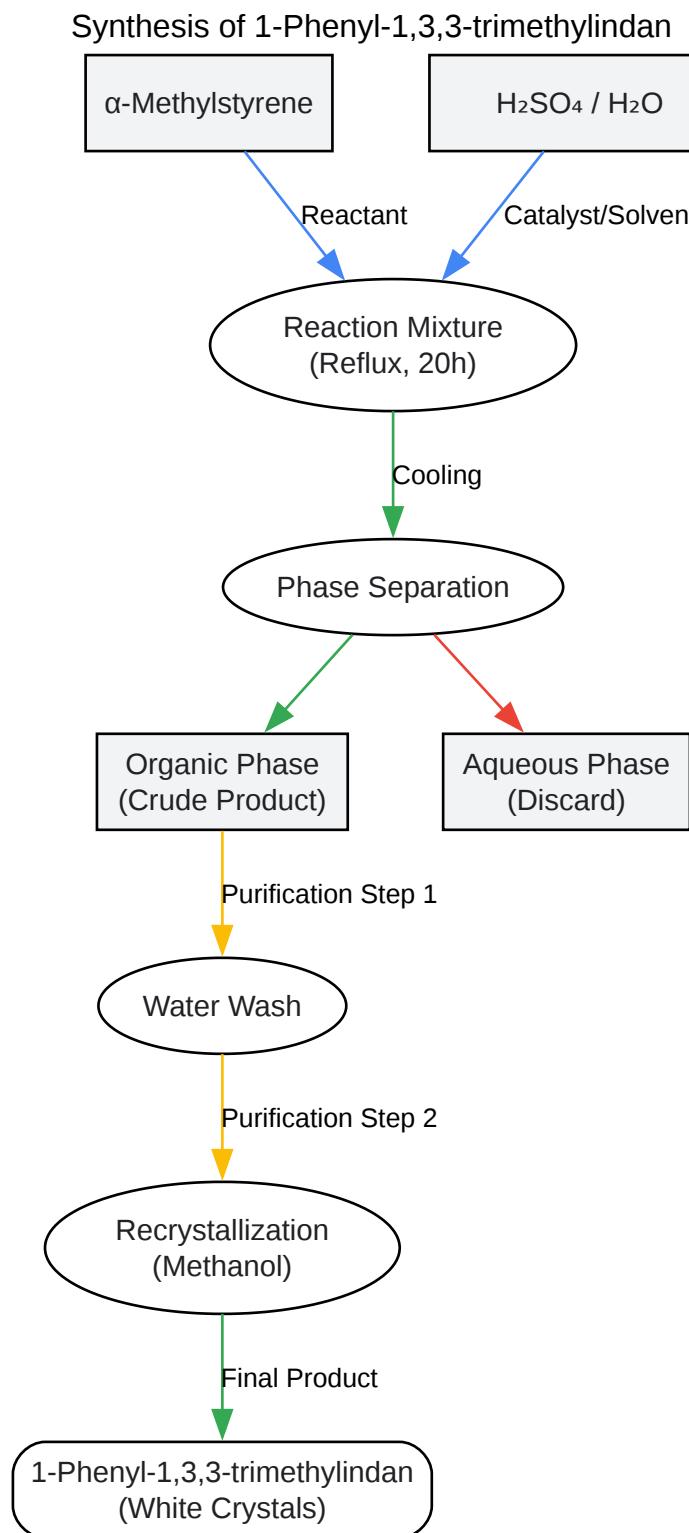
- To a 500 ml flask equipped with a reflux condenser and a mechanical stirrer, add 32.0 g (0.30 mol) of  $\alpha$ -methylstyrene.
- Slowly add a pre-prepared and cooled mixture of 68 ml of concentrated sulfuric acid and 130 ml of water to the flask.
- Heat the reaction mixture to reflux and maintain vigorous stirring for 20 hours.
- After 20 hours, cool the mixture to room temperature. The mixture will separate into two phases.
- Carefully separate and discard the lower aqueous acid phase.
- Wash the upper organic phase containing the product several times with water.
- The crude product can be purified by recrystallization from methanol.
- The resulting product is **1-Phenyl-1,3,3-trimethylindan** in the form of white crystals.[\[7\]](#)

Yield: A reported yield for this reaction is 68%.[\[7\]](#)

Characterization: The structure of the synthesized compound can be confirmed by spectroscopic methods. A reported  $^1\text{H}$  NMR spectrum in  $\text{CDCl}_3$  shows the following

characteristic peaks:  $\delta = 1.03, 1.35, 1.69$  (s, 3H,  $-\text{CH}_3$ ), 2.21 and 2.40 (d, 2H,  $-\text{CH}_2-$ ), 7.11–7.29 (m, 9H, Ar—H). [7]

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **1-Phenyl-1,3,3-trimethylindan**.

## Biological and Pharmacological Context

As previously mentioned, there is a notable absence of published research on the specific biological activities of **1-Phenyl-1,3,3-trimethylindan**. Its primary documented use is as a fragrance ingredient.[\[6\]](#) However, the indane chemical scaffold is a recurring motif in a variety of pharmacologically active compounds.

## The Indane Scaffold in Drug Discovery

The rigid, bicyclic structure of the indane nucleus makes it an attractive scaffold for the design of therapeutic agents.[\[1\]](#)[\[2\]](#) By modifying the substitution pattern on the aromatic and aliphatic rings, a wide range of biological targets can be addressed. Notable examples of drugs and classes of compounds containing the indane moiety include:

- Indinavir: An HIV protease inhibitor used in the treatment of HIV/AIDS.[\[2\]](#)
- Sulindac: A non-steroidal anti-inflammatory drug (NSAID).[\[2\]](#)
- Donepezil: An acetylcholinesterase inhibitor used in the treatment of Alzheimer's disease.[\[8\]](#)
- Aminoindanes: A class of compounds that have been investigated for their neuroleptic and neuroprotective properties.[\[2\]](#)
- Indanediones: Derivatives of indane-1,3-dione have been explored for various biological activities, including as anticoagulants and for their potential in treating Alzheimer's disease and certain viral infections.[\[9\]](#)

The diverse biological activities of these indane derivatives highlight the potential of this chemical class in drug discovery and development.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) While **1-Phenyl-1,3,3-trimethylindan** itself has not been the subject of such investigations, its structure could serve as a starting point for the design of new molecules with potential therapeutic applications.

## Safety and Toxicology

The available safety data for **1-Phenyl-1,3,3-trimethylindan** is primarily from safety data sheets (SDS) provided by chemical suppliers. It is classified as causing skin sensitization and serious eye irritation.<sup>[1]</sup> There is a lack of comprehensive toxicological studies, including data on oral, dermal, and inhalation toxicity, as well as carcinogenicity and reproductive toxicity.<sup>[6]</sup>

## Conclusion

**1-Phenyl-1,3,3-trimethylindan** is a well-characterized compound with established synthetic routes and physicochemical properties. Its primary applications are in the fragrance and chemical intermediate industries. While there is a significant gap in the scientific literature regarding its biological activities and pharmacological potential, the broader class of indane derivatives is of considerable interest in medicinal chemistry. This technical guide serves as a consolidated resource of the current knowledge on **1-Phenyl-1,3,3-trimethylindan** and provides a contextual framework for its potential relevance in future drug discovery efforts. Further research is warranted to explore the biological profile of this compound and its derivatives.

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